

# Essential Safety and Logistics for Handling 3-fluoro-N-phenylbenzamide

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## Compound of Interest

Compound Name: 3-fluoro-N-phenylbenzamide

Cat. No.: B177053

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **3-fluoro-N-phenylbenzamide**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure a safe laboratory environment.

## Quantitative Data Summary

For quick reference, the key quantitative data for **3-fluoro-N-phenylbenzamide** are summarized in the table below.

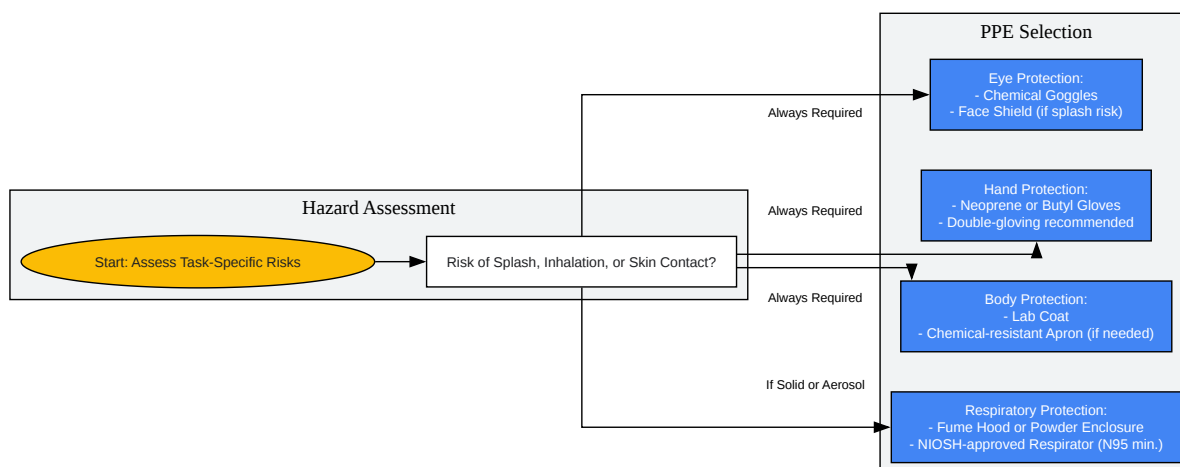
Property	Value
Molecular Formula	C <sub>13</sub> H <sub>10</sub> FNO
Molecular Weight	215.22 g/mol [1]
Boiling Point	257.3°C at 760 mmHg[1]
Flash Point	109.4°C[1]
Density	1.247 g/cm <sup>3</sup> [1]
Vapor Pressure	0.0146 mmHg at 25°C[1]
LogP	3.151[1]
CAS Number	1629-09-0[1]

## Personal Protective Equipment (PPE)

A thorough risk assessment is paramount before handling **3-fluoro-N-phenylbenzamide**. The following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles are required. For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Due to the aromatic and fluorinated nature of this compound, nitrile gloves may only provide limited splash protection and are not recommended for prolonged contact. [2][3] For extended handling, neoprene or butyl rubber gloves are recommended.[4][5][6] It is advisable to consult the glove manufacturer's specific chemical resistance data. Double-gloving is a good practice to enhance protection.
- **Body Protection:** A laboratory coat is mandatory. For procedures with a higher risk of exposure, a chemically resistant apron or suit should be considered.
- **Respiratory Protection:** All handling of solid **3-fluoro-N-phenylbenzamide** should be performed in a certified chemical fume hood or a powder containment hood to minimize inhalation risk. If engineering controls are insufficient, a NIOSH-approved respirator with at least an N95 filter is required. For situations with a higher potential for aerosolization, an N100 or P100 filter, or a powered air-purifying respirator (PAPR), is recommended.[7][8][9]

## PPE Selection Logic



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Caption: PPE selection process for handling **3-fluoro-N-phenylbenzamide**.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to the following experimental protocol is essential for the safe handling of **3-fluoro-N-phenylbenzamide**.

### Preparation

- Designate a specific area for handling, clearly marking it as a "Potent Compound Handling Area."
- Ensure a chemical fume hood or powder containment enclosure is certified and functioning correctly.

- Cover the work surface with disposable absorbent bench paper.
- Prepare all necessary equipment (spatulas, weigh boats, flasks, etc.) and solvents before handling the compound.
- Ensure an emergency eyewash and safety shower are readily accessible.

## Weighing the Compound

- Perform all weighing operations within a chemical fume hood or a balance enclosure to prevent inhalation of the powder.[\[10\]](#)
- Use anti-static weigh boats or paper to minimize electrostatic dispersal of the powder.
- Tare the container before adding the compound.
- Add the chemical to the container slowly and carefully to avoid creating dust.
- Once weighed, securely cap the container before removing it from the balance enclosure.

## Dissolution and Reaction Setup

- Conduct all dissolution and reaction setup procedures within a chemical fume hood.
- Add the solvent to the flask containing the weighed **3-fluoro-N-phenylbenzamide** slowly to avoid splashing.
- Ensure all reaction vessels are properly clamped and secured.
- If heating is required, use a well-controlled heating mantle and monitor the reaction closely.

## Post-Procedure Cleanup

- Decontaminate all equipment that has come into contact with the chemical. Use a suitable solvent to rinse the equipment, and collect the rinsate as hazardous waste.
- Wipe down the work surface with a damp cloth or towel, ensuring to collect the cleaning materials as contaminated waste.

- Remove PPE in the correct order to avoid cross-contamination, and dispose of it as hazardous waste.
- Wash hands thoroughly with soap and water after completing the work.

## Disposal Plan

Proper disposal of **3-fluoro-N-phenylbenzamide** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Collection

- Solid Waste: Collect unreacted **3-fluoro-N-phenylbenzamide** and any contaminated solids (e.g., weigh boats, paper towels, contaminated PPE) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all solutions containing **3-fluoro-N-phenylbenzamide** and solvent rinsates in a separate, sealed, and clearly labeled hazardous waste container. The container must be chemically compatible with the waste.
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

## Container Management

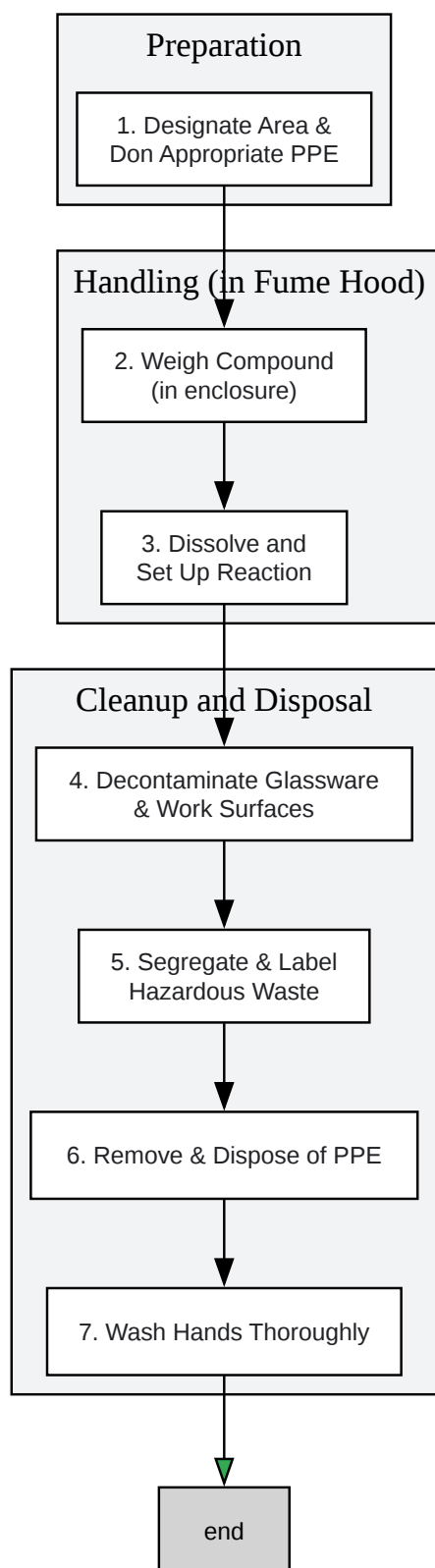
- Ensure all waste containers are properly labeled with "Hazardous Waste" and the full chemical name "**3-fluoro-N-phenylbenzamide**."
- Keep waste containers closed except when adding waste.
- Store waste containers in a designated satellite accumulation area away from incompatible materials.

## Final Disposal

- The recommended method for the disposal of fluorinated organic compounds is high-temperature incineration by a licensed hazardous waste disposal company.<sup>[1]</sup>

- Do not dispose of **3-fluoro-N-phenylbenzamide** down the drain or in the regular trash.
- Follow all institutional, local, and national regulations for hazardous waste disposal.

## Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **3-fluoro-N-phenylbenzamide**.

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